

Personal protective equipment for handling 4-Nitrophenyl isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophenyl isothiocyanate

Cat. No.: B147366

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Essential Safety and Handling Guide for 4-Nitrophenyl Isothiocyanate

For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Nitrophenyl isothiocyanate**, including detailed operational and disposal plans.

Chemical Identity and Hazards

Property	Value
Chemical Name	4-Nitrophenyl isothiocyanate
Synonyms	Benzene, 1-isocyanato-4-nitro-
CAS Number	2131-61-5[1][2]
Molecular Formula	C7H4N2O2S[2]
Molecular Weight	180.18 g/mol [3]
Appearance	Gold to yellow or light orange powder/crystal[4]
Melting Point	110-114 °C[3]
Boiling Point	137-138 °C at 11 mmHg[3]
Solubility	Soluble in toluene, hydrolyzes with water.[5][6]
Signal Word	Danger[1][3]
Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation - Category 4), Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Respiratory Sensitization (Category 1), Skin Sensitization (Category 1), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system).[1]

Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled.[2] Causes skin and serious eye irritation.[1][2] May cause allergy or asthma symptoms or breathing difficulties if inhaled. May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to prevent exposure. The following table summarizes the required PPE for handling **4-Nitrophenyl isothiocyanate**.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.[1][7][8]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][7][8]
Respiratory	Respirator with appropriate filter	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A dust mask of type N95 (US) is a suggested minimum.[3]

Safety Operating Guide

Engineering Controls

- Work within a certified chemical fume hood with proper ventilation.[8]
- Ensure that eyewash stations and safety showers are close to the workstation location.[1][4]

Handling and Post-Handling Procedures

- Pre-Handling:
 - Gather all necessary PPE as outlined in the table above and inspect for integrity.
 - Ensure all necessary handling and disposal materials are readily available.

- Handling:
 - Minimize dust generation and accumulation.[4]
 - Avoid contact with eyes, skin, and clothing.[4]
 - Do not breathe dust, vapor, mist, or gas.[8]
 - Keep the container tightly closed when not in use.[4]
 - This substance is moisture-sensitive; avoid contact with water, moist air, and steam.[4]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[4]
 - Remove and properly store or dispose of contaminated PPE.[4]
 - Clean the work area thoroughly.

Emergency Procedures

Spill Response

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.[4]
- Avoid generating dust.[4]
- Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.
[4]
- Do not allow the spill to enter waterways.[4]
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid Measures

- Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[4]
- Skin: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid.[4]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2][4]

Disposal Plan

Waste Neutralization and Disposal

4-Nitrophenyl isothiocyanate should be treated as hazardous waste. Do not dispose of this chemical directly into drains or as regular solid waste.

Decontamination Solution Preparation It is recommended to use a decontamination solution to neutralize reactive isocyanates. Two possible formulations are:

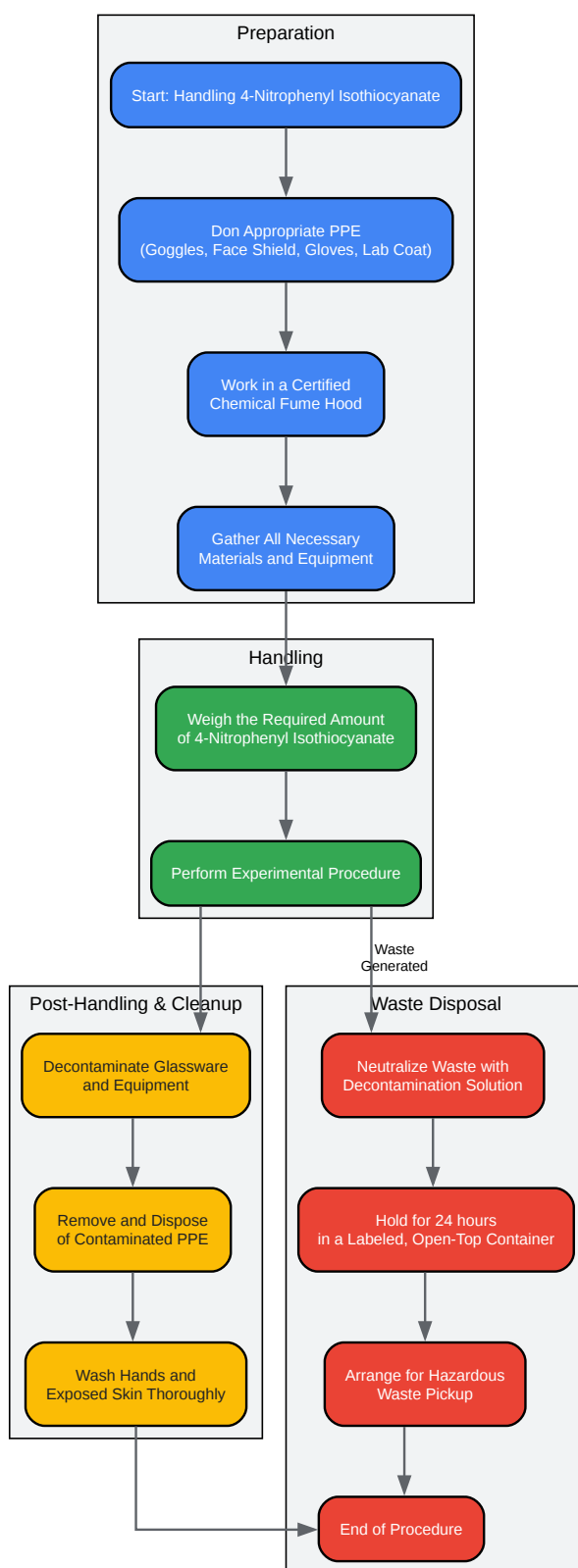
- Formula 1: 5% Sodium Carbonate, 95% Water
- Formula 2: 3-8% Concentrated Ammonia, 0.2% Liquid Detergent, 92-97% Water[9]

Disposal Procedure

- Preparation: Perform all operations within a certified chemical fume hood. Prepare the chosen decontamination solution.
- Neutralization: Slowly add the **4-Nitrophenyl isothiocyanate** waste to the decontamination solution in a designated, open-top, and appropriately labeled waste container. Stir the mixture gently.
- Reaction Time: Allow the reaction to proceed for a minimum of 24 hours to ensure complete neutralization.[9] The isocyanate will react to form inert polyureas.

- Final Disposal: After the neutralization period, the resulting slurry should be collected by a licensed hazardous waste disposal contractor.^[9] Ensure the waste container is clearly labeled with its contents.

Workflow Diagram



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Caption: Workflow for safe handling and disposal of **4-Nitrophenyl Isothiocyanate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Nitrophenyl isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147366#personal-protective-equipment-for-handling-4-nitrophenyl-isothiocyanate]

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